

Part 1: Foundational Understanding of the Core Molecules

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Compound of Interest

Compound Name: *Imidapril-d3 Hydrochloride*

CAS No.: *1356017-30-5*

Cat. No.: *B562934*

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Imidapril Hydrochloride: The Active Pharmaceutical Ingredient

Imidapril HCl is an angiotensin-converting enzyme (ACE) inhibitor. It is a prodrug that is metabolized in the liver to its active form, imidaprilat. Imidaprilat inhibits ACE, which is responsible for converting angiotensin I to angiotensin II, a potent vasoconstrictor. This inhibition leads to vasodilation and a reduction in blood pressure, making it an effective treatment for hypertension.

Key Chemical Information:

- Chemical Name: (4S)-3-[(2S)-2-[N-((1S)-1-carboxy-3-phenylpropyl)amino]propanoyl]-1-methyl-2-oxoimidazolidine-4-carboxylic acid hydrochloride
- Molecular Formula: $C_{20}H_{27}N_3O_6 \cdot HCl$
- Molecular Weight: 441.9 g/mol

Imidapril-d3 Hydrochloride: The Stable Isotope-Labeled Internal Standard

Imidapril-d3 HCl is a deuterated version of Imidapril HCl, where three hydrogen atoms on the ethyl ester group have been replaced with deuterium atoms. Deuterium is a stable, non-radioactive isotope of hydrogen.

Essential Properties of Deuterated Analogues:

- **Chemical and Biological Equivalence:** Deuterium-labeled compounds are chemically and biologically identical to their non-labeled counterparts.
- **Mass Shift:** The key difference is the increased molecular weight due to the deuterium atoms. This mass shift is fundamental to its use in analytical chemistry.
- **Negligible Isotope Effect:** In the context of its use as an internal standard in mass spectrometry, the kinetic isotope effect is insignificant and does not affect quantification.

Part 2: The Critical Distinction: Application in Quantitative Bioanalysis

The primary difference between Imidapril HCl and Imidapril-d3 HCl lies in their application, which is a direct result of their mass difference. Imidapril-d3 HCl is the preferred internal standard (IS) for quantifying Imidapril in biological samples using liquid chromatography-mass spectrometry (LC-MS).

The Function of an Internal Standard

An internal standard is a compound with similar physicochemical properties to the analyte, added at a known concentration to all samples. It is used to correct for variations during sample preparation and analysis, including:

- Extraction efficiency
- Matrix effects (ion suppression or enhancement)
- Injection volume inconsistencies

Due to its chemical similarity, Imidapril-d3 HCl is the ideal internal standard for Imidapril analysis.

Workflow for Bioanalytical Quantification using LC-MS/MS

The following diagram illustrates the typical workflow for a pharmacokinetic study using Imidapril-d3 HCl.

Caption: Bioanalytical workflow for Imidapril quantification.

Mass Spectrometric Detection

Mass spectrometry, particularly in Multiple Reaction Monitoring (MRM) mode, is used to differentiate and quantify Imidapril and Imidapril-d3 HCl.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Imidapril	406.2	234.1
Imidaprilat	378.2	206.1
Imidapril-d3	409.2	234.1

Note: The specific m/z values may vary slightly based on the instrument and conditions.

The mass spectrometer monitors specific precursor-to-product ion transitions for both the analyte and the internal standard. The ratio of their peak areas is used to calculate the concentration of Imidapril in the sample.

Part 3: Comparative Overview and Methodologies

Feature	Imidapril HCl	Imidapril-d3 HCl
Primary Function	Active Pharmaceutical Ingredient (API)	Internal Standard for Bioanalysis
Chemical Formula	$C_{20}H_{27}N_3O_6 \cdot HCl$	$C_{20}H_{24}D_3N_3O_6 \cdot HCl$
Molecular Weight	~441.9 g/mol	~444.9 g/mol
Biological Activity	Pharmacologically active	Chemically and biologically equivalent to Imidapril
Main Application	Treatment of hypertension	Accurate quantification of Imidapril in biological samples
Analytical Method	LC-MS/MS, HPLC-UV	Primarily LC-MS/MS

Experimental Protocol: Plasma Sample Preparation for Imidapril Quantification

This protocol outlines a general procedure for extracting Imidapril from human plasma.

Materials:

- Human plasma samples
- Imidapril HCl and Imidapril-d3 HCl stock solutions
- Acetonitrile (ACN)
- Formic acid (FA)
- Centrifuge
- Evaporator
- Reconstitution solution (e.g., 50:50 ACN:Water with 0.1% FA)

Procedure:

- Sample Thawing: Thaw plasma samples on ice.
- Aliquoting: Transfer 100 μ L of plasma to a microcentrifuge tube.
- Internal Standard Spiking: Add 10 μ L of Imidapril-d3 HCl working solution to each sample (except the blank).
- Protein Precipitation: Add 300 μ L of cold acetonitrile to precipitate proteins.
- Centrifugation: Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Supernatant Transfer: Transfer the supernatant to a new tube.
- Evaporation: Evaporate the supernatant to dryness under nitrogen.
- Reconstitution: Reconstitute the residue in 100 μ L of the reconstitution solution.
- Analysis: Transfer to an autosampler vial for LC-MS/MS analysis.

Self-Validation: The inclusion of quality control (QC) samples at low, medium, and high concentrations provides a self-validating system. The calculated concentrations of the QC samples must be within a predefined acceptance range for the analytical run to be valid.

Part 4: Conclusion

The difference between Imidapril HCl and its deuterated form, Imidapril-d3 HCl, highlights the importance of stable isotope labeling in modern pharmaceutical analysis. While Imidapril HCl is the therapeutic agent, Imidapril-d3 HCl is a crucial tool for researchers. Its use as an internal standard ensures the accuracy and reliability of pharmacokinetic and toxicokinetic studies, which are vital for drug development and regulatory approval.

References

- PubChem. (n.d.). Imidapril. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
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